

# thermal and chemical stability of 2-(Perfluorodecyl)ethanol

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## Compound Focus: 2-(Perfluorodecyl)ethanol

CAS No.: 865-86-1

Cat. No.: S773546

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## Core Properties and Stability Data

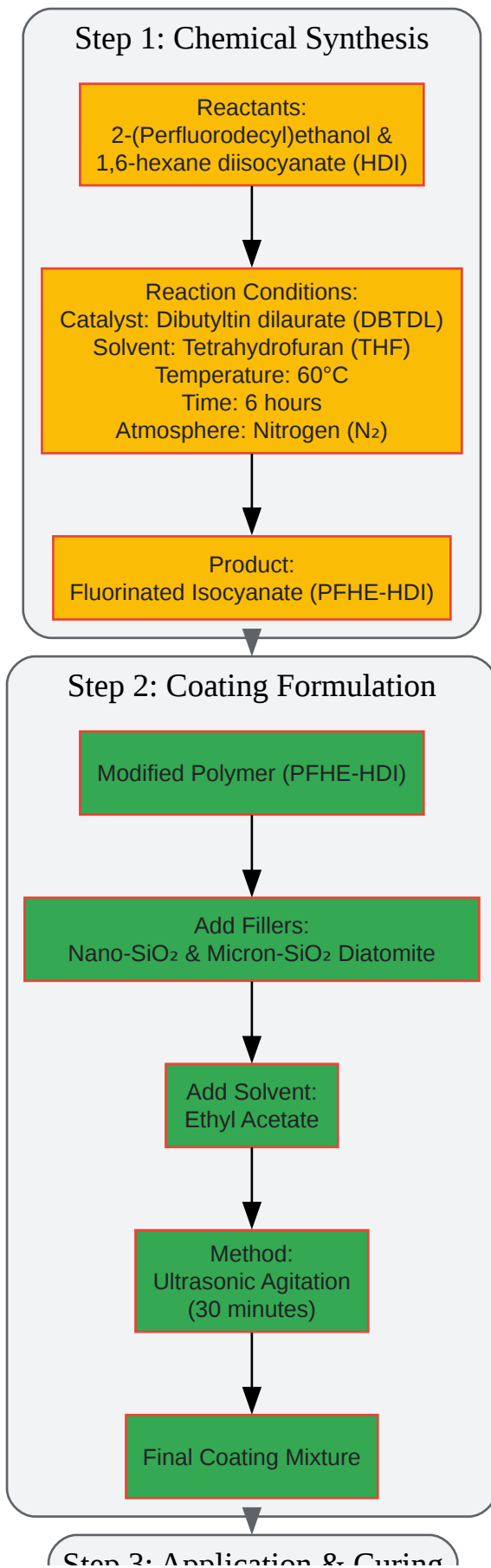
The exceptional stability of **2-(Perfluorodecyl)ethanol** is fundamentally attributed to the strong carbon-fluorine (C–F) bonds in its perfluorinated chain, which make it highly resistant to chemical attack and thermal degradation [1]. The table below summarizes key stability information based on its use in a composite material.

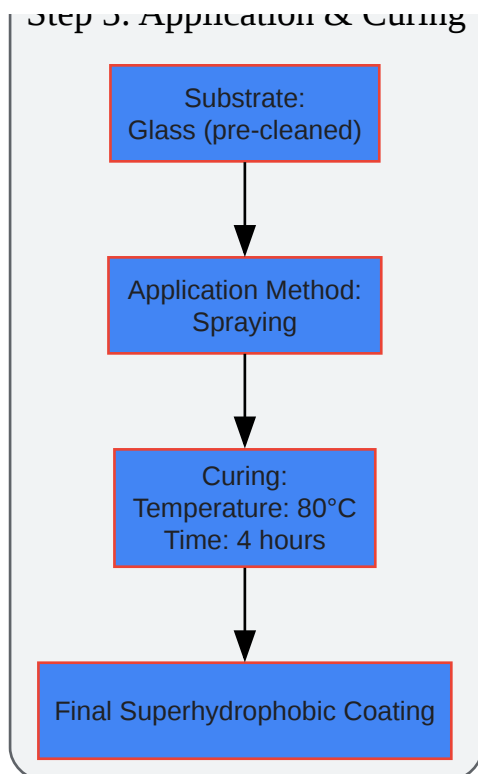
Property	Observation / Value	Experimental Context
Thermal Stability	High	Inherited from strong C–F bonds; component survives coating curing [2] [1].
Chemical Stability	High resistance to acid, alkali, and solvent exposure	Coating integrity maintained after immersion in pH 3 HCl, pH 11 NaOH, and butanone wiping [2].
Mechanical Durability	>350 wipes with butanone	Tested via sandpaper abrasion (500 g load, 100 cycles) and butanone wiping; substrate not exposed [2].
Water Contact Angle	156.3°	Measured on superhydrophobic coating incorporating the compound; indicates high surface stability [2].

Property	Observation / Value	Experimental Context
Rolling Angle	5.6°	Measured on the same superhydrophobic coating [2].

## Detailed Experimental Protocol

The following workflow and detailed steps are reconstructed from a study that used **2-(Perfluorodecyl)ethanol** to fabricate a durable superhydrophobic coating [2].





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*Diagram 1. Experimental workflow for creating a superhydrophobic coating using 2-(Perfluorodecyl)ethanol.*

The experimental procedure involves three main stages [2]:

### 1. Synthesis of Fluorinated Isocyanate (PFHE-HDI)

- **Reaction:** 2-(Perfluorodecyl)ethanol is reacted with 1,6-hexane diisocyanate (HDI).
- **Catalyst:** Dibutyltin dilaurate (DBTDL) is used.
- **Solvent:** The reaction is carried out in tetrahydrofuran (THF).
- **Conditions:** The mixture is maintained at **60°C for 6 hours** under a **nitrogen atmosphere**.
- **Verification:** The product is characterized by **FT-IR** and **<sup>1</sup>H NMR** to confirm the formation of the fluorinated isocyanate (PFHE-HDI).

### 2. Coating Formulation

- The synthesized PFHE-HDI is mixed with **organic polysilazane (OPSZ)**.
- **Fillers:** **Nano-silica (SiO<sub>2</sub>)** and **micron-scale diatomite** are added to create a micro-nano rough structure.
- **Solvent:** **Ethyl acetate** is used as the dispersion medium.

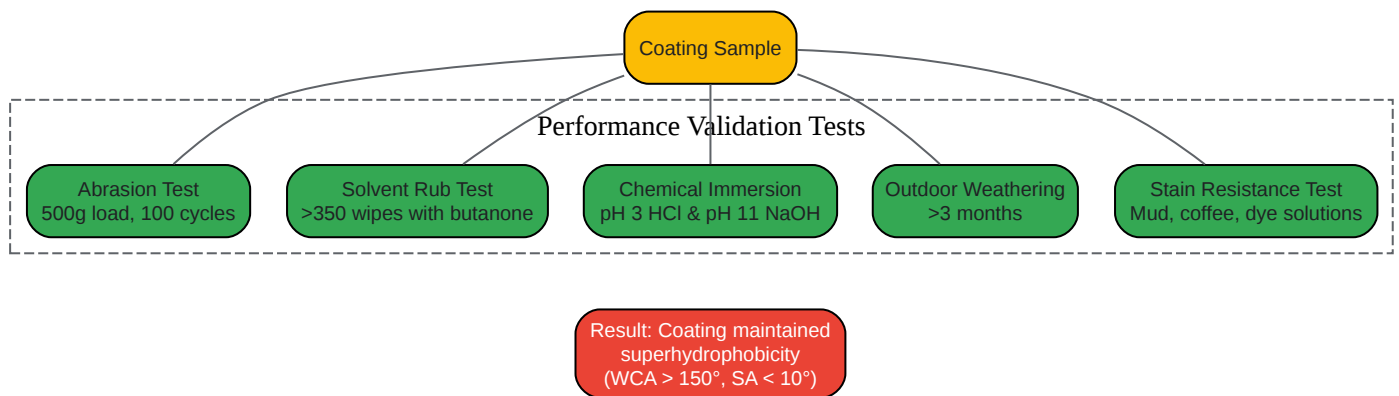
- **Mixing:** The components are mixed evenly using **ultrasonic agitation for 30 minutes**.

### 3. Application and Curing

- **Substrate Preparation:** Glass substrates are cleaned prior to coating.
- **Application:** The mixture is applied to the substrate using a **spraying method**.
- **Curing:** The coating is cured at **80°C for 4 hours** to form the final film.

## Stability and Performance Testing Methods

The durability of the coating, which reflects the stability of its components, was validated through several tests [2]:



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Diagram 2. Battery of durability tests performed on the fabricated coating.

- **Abrasion Test:** The coating was abraded with sandpaper under a **500 g load for 100 cycles**.
- **Solvent Rub Test:** The coating withstood **over 350 rubs with butanone** without exposing the underlying substrate.
- **Chemical Resistance:** The coating maintained its properties after immersion in acidic (HCl, pH 3) and alkaline (NaOH, pH 11) solutions.
- **Outdoor Weathering:** The coating was exposed to outdoor conditions for **over three months** without losing its superhydrophobicity.
- **Stain Resistance:** The coating effectively repelled contaminants like mud, coffee, and dye solutions.

## Conclusion and Research Implications

**2-(Perfluorodecyl)ethanol** serves as a critical modifying agent that imparts **high durability and stability** to advanced material coatings. The experimental data demonstrates that composites incorporating this compound can achieve remarkable resistance to mechanical abrasion, chemical corrosion, and environmental weathering [2]. Its stability stems from the inherent strength of carbon-fluorine bonds and is effectively leveraged in polymer matrices like modified polysilazane [2] [1].

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## References

1. 2-(Perfluorodecyl)ethanol | CAS 865-86-1 [scbt.com]
2. Preparation of durable superhydrophobic coatings using ... [sciencedirect.com]

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